

Ethiofencarb-sulfone CAS number and molecular weight

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Compound of Interest

Compound Name: **Ethiofencarb-sulfone**

Cat. No.: **B150163**

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An In-depth Technical Guide to Ethiofencarb-sulfone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Ethiofencarb-sulfone**, a significant metabolite of the carbamate insecticide Ethiofencarb. The document details its chemical identity, physicochemical properties, and toxicological profile. Emphasis is placed on its mechanism of action as an acetylcholinesterase inhibitor. Detailed experimental protocols for its analysis in various matrices and for assessing its biological activity are provided. This guide serves as a critical resource for professionals engaged in toxicological research, environmental science, and drug development.

Chemical Identity and Physicochemical Properties

Ethiofencarb-sulfone is the product of the oxidation of the sulfur atom in its parent compound, Ethiofencarb. Its chemical and physical properties are summarized below.

Property	Value	Reference
CAS Number	53380-23-7	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₁₅ NO ₄ S	[1] [2] [4]
Molecular Weight	257.31 g/mol	[1] [2] [4]
Appearance	Not specified in searches	
Solubility	Not specified in searches	

Toxicology and Mechanism of Action

The primary mechanism of toxicity for Ethiofencarb and its metabolite, **Ethiofencarb-sulfone**, is the inhibition of acetylcholinesterase (AChE). AChE is a critical enzyme in the nervous system responsible for the hydrolysis of the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine in the synaptic cleft, resulting in overstimulation of cholinergic receptors and disruption of nerve impulse transmission.

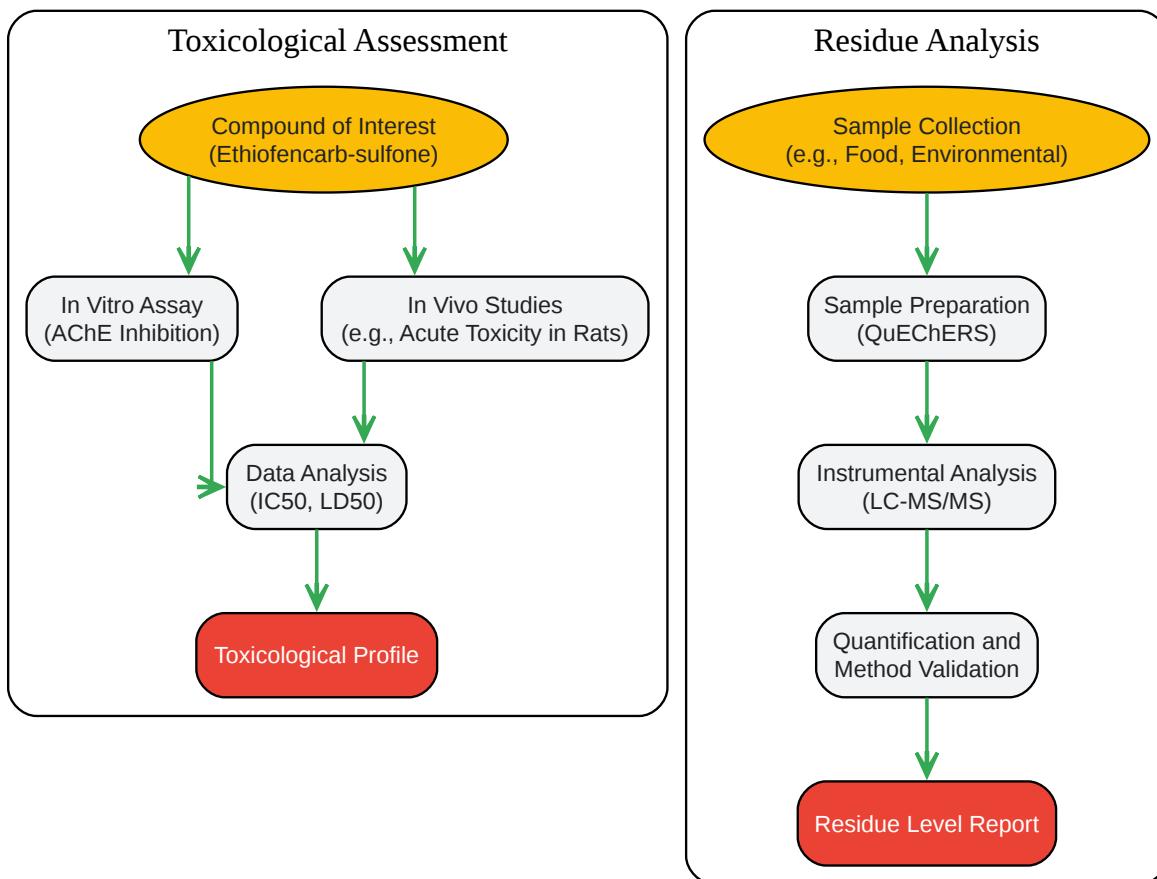
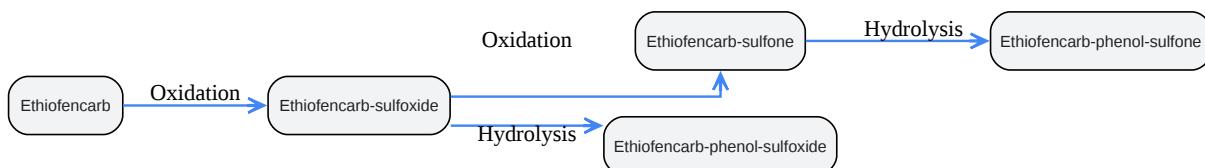
Acute Toxicity Data

The following table summarizes the available acute oral toxicity data for Ethiofencarb and its primary metabolites.

Compound	Species	Sex	Route	LD ₅₀ (mg/kg)	Reference
Ethiofencarb-sulfoxide	Rat	Male	Oral	200-250	
Ethiofencarb-sulfoxide	Rat	Female	Oral	133-250	
Ethiofencarb-sulfone	Rat	Male	Oral	468-750	
Ethiofencarb-sulfone	Rat	Female	Oral	approx. 600	
Ethiofencarb-phenol	Rat	Male	Oral	approx. 200	
Ethiofencarb-phenol	Rat	Female	Oral	approx. 200	

Metabolic Pathway of Ethiofencarb

The metabolism of Ethiofencarb in mammals, plants, and soil follows a similar pattern, primarily involving oxidation of the sulfur atom and hydrolysis of the carbamate group. The major metabolites with an intact carbamate group are Ethiofencarb-sulfoxide and **Ethiofencarb-sulfone**. Further metabolism involves the hydrolysis of the carbamate ester linkage to form the corresponding phenols.



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